

Cycloheptanecarboxylic Acid: A Comprehensive Technical Guide to its Melting Point

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Compound of Interest

Compound Name: Cycloheptanecarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth examination of the physicochemical properties of **cycloheptanecarboxylic acid**, with a primary focus on its melting point. This document is intended to serve as a valuable resource for professionals in research, chemical synthesis, and drug development, offering detailed experimental protocols and a critical analysis of available data. **Cycloheptanecarboxylic acid**, a seven-carbon cyclic compound with a carboxylic acid functional group, is a versatile intermediate in the synthesis of various organic molecules and pharmaceuticals.^{[1][2][3]} An accurate understanding of its physical properties, such as the melting point, is crucial for its handling, purification, and application in further synthetic steps.

Physicochemical Data of Cycloheptanecarboxylic Acid

The following table summarizes the key quantitative data for **cycloheptanecarboxylic acid**, compiled from various chemical data sources. It is important to note the variability in the reported melting points across different suppliers and databases, which may be attributable to differences in sample purity or analytical methodology.

Property	Value	Source(s)
CAS Number	1460-16-8	[4][5][6]
Molecular Formula	C ₈ H ₁₄ O ₂	[4][5][6]
Molecular Weight	142.20 g/mol	[7][8]
Appearance	White to off-white crystalline solid or clear colorless liquid	[1][2][3][7]
Melting Point	54.0 °C	[7]
71 °C	[4]	
97.5-98.0 °C	[1]	
59-62 °C	[3]	
Boiling Point	253.4 °C	[7]
135-138 °C at 9 mmHg (12 hPa)	[2][4][8]	
246-249 °C	[5]	
Density	1.040 g/cm ³	
1.035 g/mL at 25 °C	[2][4][8]	
1.0423 g/cm ³ at 20 °C	[5]	
Refractive Index	n ₂₀ /D 1.4704	[2][4][8]
1.4753 at 20 °C	[5]	
pKa	4.82 (Predicted)	
Water Solubility	2.4 g/L at 25 °C	[5]

Experimental Protocol: Melting Point Determination

The determination of a melting point is a fundamental technique for assessing the purity of a crystalline solid.[9] A pure compound typically exhibits a sharp melting point range of 0.5-1.0°C, whereas impurities tend to depress the melting point and broaden the range.[9][10][11] The

following protocol details the capillary method using a modern digital melting point apparatus (e.g., Mel-Temp or DigiMelt).[\[9\]](#)[\[12\]](#)

2.1. Materials and Equipment

- **Cycloheptanecarboxylic acid** sample
- Melting point capillary tubes (sealed at one end)
- Digital melting point apparatus
- Spatula
- Mortar and pestle (if sample is not a fine powder)
- Glass tubing (for packing)

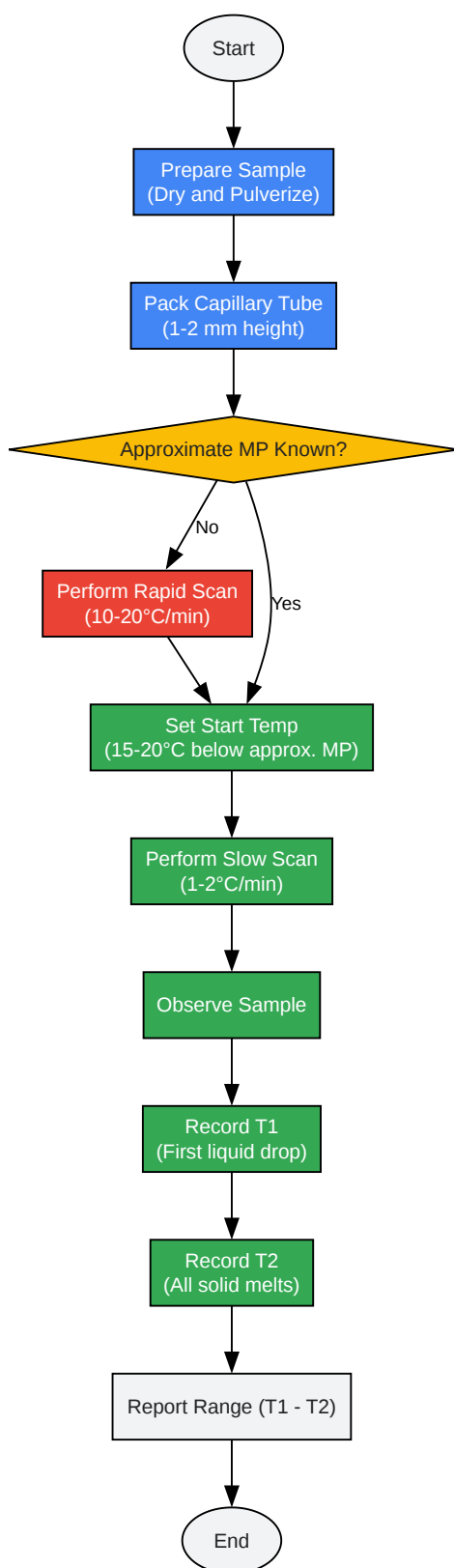
2.2. Procedure

- Sample Preparation:
 - Ensure the **cycloheptanecarboxylic acid** sample is completely dry and in the form of a fine powder. If necessary, gently crush the crystals using a mortar and pestle.
 - Place a small amount of the powdered sample on a clean, dry surface.
 - Invert a capillary tube and press the open end into the powder until a small amount of the sample enters the tube.[\[13\]](#)
- Sample Packing:
 - Tap the sealed end of the capillary tube gently on a hard surface to compact the sample at the bottom.
 - For efficient packing, drop the capillary tube (sealed end down) through a long, vertical piece of glass tubing onto the benchtop.[\[12\]](#)
 - Repeat until the sample is tightly packed to a height of 1-2 mm.[\[10\]](#)

- Apparatus Setup:
 - Turn on the digital melting point apparatus and ensure it is set to a starting temperature at least 15-20°C below the expected melting point of **cycloheptanecarboxylic acid**.
 - Carefully insert the packed capillary tube into the designated sample holder in the heating block.
- Melting Point Determination:
 - Rapid Determination (Optional but Recommended): For an unknown or to find an approximate range, set a fast heating ramp rate (e.g., 10-20°C per minute).^[12] Record the approximate temperature at which the sample melts. Allow the apparatus to cool.
 - Accurate Determination: Using a fresh sample, set the starting temperature to about 10-15°C below the approximate melting point found.
 - Set a slow heating rate of approximately 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.^[9]
 - Observe the sample closely through the magnifying lens.
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Continue heating and record the temperature (T_2) at which the last crystal of the solid completely melts.^[11]
 - The melting point is reported as the range from T_1 to T_2 .
- Post-Measurement:
 - Turn off the apparatus and allow it to cool.
 - Once cooled, carefully remove the capillary tube and dispose of it in a designated glass waste container.
 - Repeat the measurement with a fresh sample to ensure reproducibility.

Visualization of Experimental Workflow

The logical flow of the melting point determination protocol is crucial for achieving accurate and repeatable results. The following diagram illustrates the key steps and decision points in the process.



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Caption: Workflow for Melting Point Determination.

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- To cite this document: BenchChem. [Cycloheptanecarboxylic Acid: A Comprehensive Technical Guide to its Melting Point]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072192#cycloheptanecarboxylic-acid-melting-point]

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